

quantitative analysis of guest molecule uptake in 5,5'-Carboxyldiisophthalic acid MOFs

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Compound of Interest

Compound Name: 5,5'-Carboxyldiisophthalic acid

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A Comparative Guide to Guest Molecule Uptake in Diisophthalate-Based Metal-Organic Frameworks

For researchers, scientists, and drug development professionals, this guide provides a quantitative analysis of guest molecule uptake in a representative 5,5'-diisophthalate-based Metal-Organic Framework (MOF), offering a comparative perspective against alternative porous materials.

While direct quantitative data for MOFs constructed specifically from **5,5'-Carboxyldiisophthalic acid** is limited in the reviewed literature, this guide focuses on a closely related and structurally analogous system: a copper-based MOF synthesized from a pyridyl-isophthalic acid Schiff base ligand (Cu-PEIP), which contains diisophthalate moieties. This MOF exhibits significant potential for gas separation and serves as a relevant case study. We will also explore the drug delivery capabilities of a zinc-based MOF (Zn-CDDB) built with a carbazole-diyl)dibenzoic acid linker, another diisophthalate derivative, to provide insights into its therapeutic loading capacity.

I. Quantitative Analysis of Gas Adsorption

This section compares the gas uptake capacity of the Cu-PEIP MOF with a standard microporous material, Zeolite 13X, for CO₂ and CH₄ adsorption.

Table 1: Comparison of CO₂ and CH₄ Adsorption Capacities

Adsorbent	Guest Molecule	Temperature (K)	Pressure (bar)	Adsorption Capacity (mmol/g)	Reference
Cu-PEIP MOF	CO ₂	273	1	4.75	[1]
Cu-PEIP MOF	CH ₄	273	1	~0.56 (estimated from selectivity)	[1]
Zeolite 13X	CO ₂	273	1	~2.9	[2]
Zeolite 13X	CH ₄	273	1	~0.6	[2]

Note: The CH₄ uptake for Cu-PEIP was estimated based on the reported CO₂/CH₄ selectivity of 8.5 at zero coverage and 273 K.[1]

II. Quantitative Analysis of Drug Uptake

This section evaluates the loading capacity of the water-stable, microporous Zn-CDDB MOF for the anticancer drug 5-Fluorouracil (5-FU) and compares it with a common drug delivery vehicle, mesoporous silica (SBA-15).

Table 2: Comparison of 5-Fluorouracil (5-FU) Loading Capacities

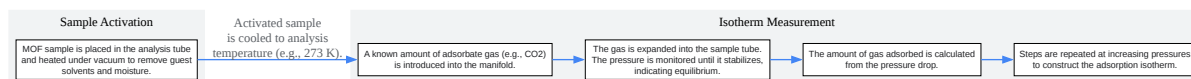
Carrier	Guest Molecule	Loading Method	Loading Capacity (wt%)	Reference
Zn-CDDB MOF	5-Fluorouracil (5-FU)	Soaking in drug solution	53.3	
Mesoporous Silica (SBA-15)	5-Fluorouracil (5-FU)	Impregnation	~10-20	[3]

III. Experimental Protocols

A. Gas Adsorption Measurements

The quantitative gas adsorption data presented in this guide are typically obtained using a volumetric adsorption analyzer.

Experimental Workflow for Volumetric Gas Adsorption



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Figure 1. Workflow for volumetric gas adsorption measurement.

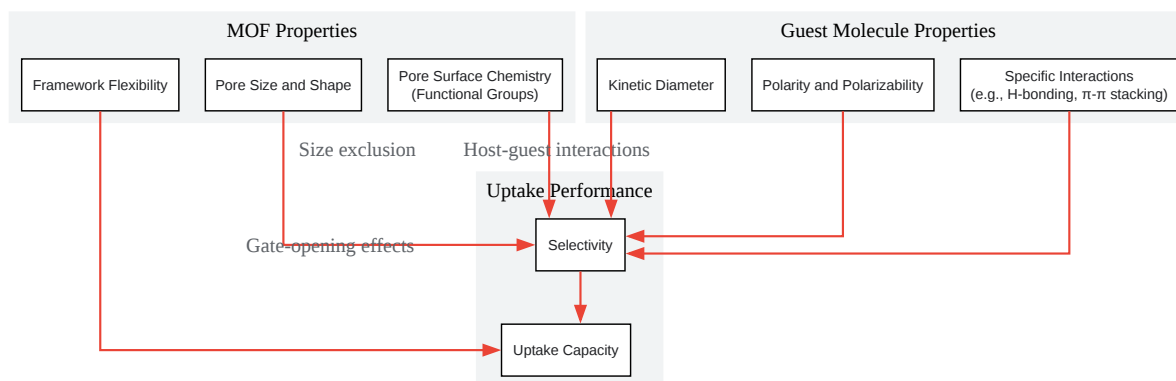
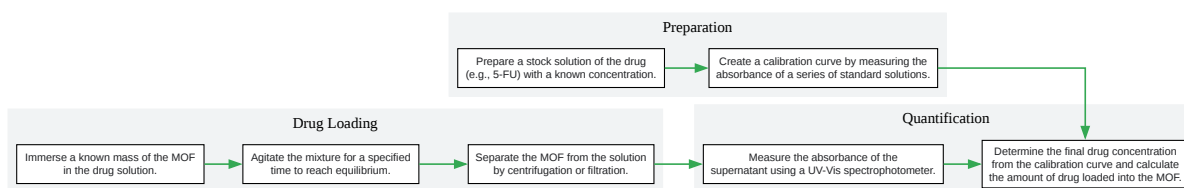
Detailed Steps:

- **Sample Activation:** A known mass of the MOF sample is placed in a sample tube and degassed under high vacuum at an elevated temperature (e.g., 100-150 °C) for several hours to remove any guest molecules and moisture from the pores.
- **Analysis:** The sample tube is then cooled to the desired analysis temperature (e.g., 273 K for CO₂ adsorption).
- **Gas Dosing:** A precise amount of the adsorbate gas is dosed into the manifold of the instrument.
- **Adsorption:** The gas is then expanded into the sample tube containing the activated MOF. The pressure in the system is monitored until it reaches equilibrium, at which point the amount of gas adsorbed onto the material is calculated based on the pressure change.
- **Isotherm Construction:** This process is repeated at incrementally higher pressures to generate a full adsorption isotherm.

B. Drug Loading Quantification

The drug loading capacity in MOFs is commonly determined by measuring the concentration of the drug in the supernatant solution before and after the loading process using UV-Vis spectroscopy.

Experimental Workflow for Drug Loading Quantification



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